A Comparative Guide to Peptide and Non-Peptide AT2 Receptor Ligands

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Compound of Interest		
Compound Name:	AT2 receptor ligand-1	
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For Researchers, Scientists, and Drug Development Professionals

The Angiotensin II Type 2 (AT2) receptor, a key component of the renin-angiotensin system (RAS), has emerged as a promising therapeutic target for a range of pathological conditions, including cardiovascular diseases, inflammation, and neuropathic pain. Unlike the well-known AT1 receptor that mediates most of the classical pressor and pro-inflammatory effects of Angiotensin II (Ang II), the AT2 receptor is often associated with protective and regenerative functions.[1][2][3] The development of selective ligands for the AT2 receptor has been instrumental in elucidating its physiological roles and therapeutic potential. These ligands are broadly categorized into two main classes: peptide and non-peptide compounds. This guide provides a comprehensive comparison of these two classes of ligands, supported by experimental data, to aid researchers in the selection and application of these critical research tools.

Ligand-Receptor Binding Affinity and Selectivity

The affinity and selectivity of a ligand for its target receptor are paramount for its utility as a research tool or a therapeutic agent. Both peptide and non-peptide ligands with high affinity and selectivity for the AT2 receptor have been developed.

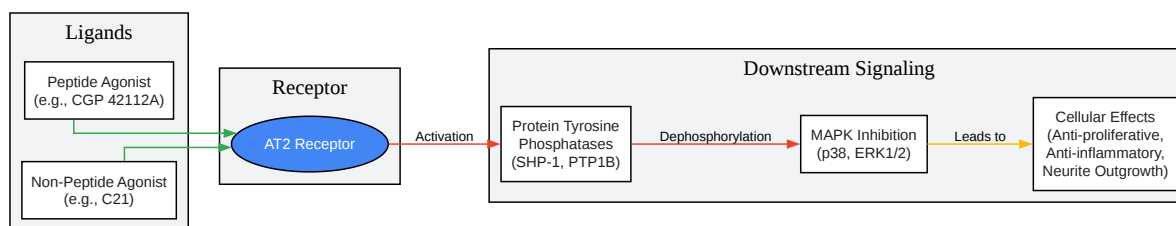Data Presentation: Quantitative Comparison of Ligand Binding Affinities

The following table summarizes the binding affinities (Ki, IC50, or Kd values) of representative peptide and non-peptide ligands for the AT2 and AT1 receptors. Lower values indicate higher
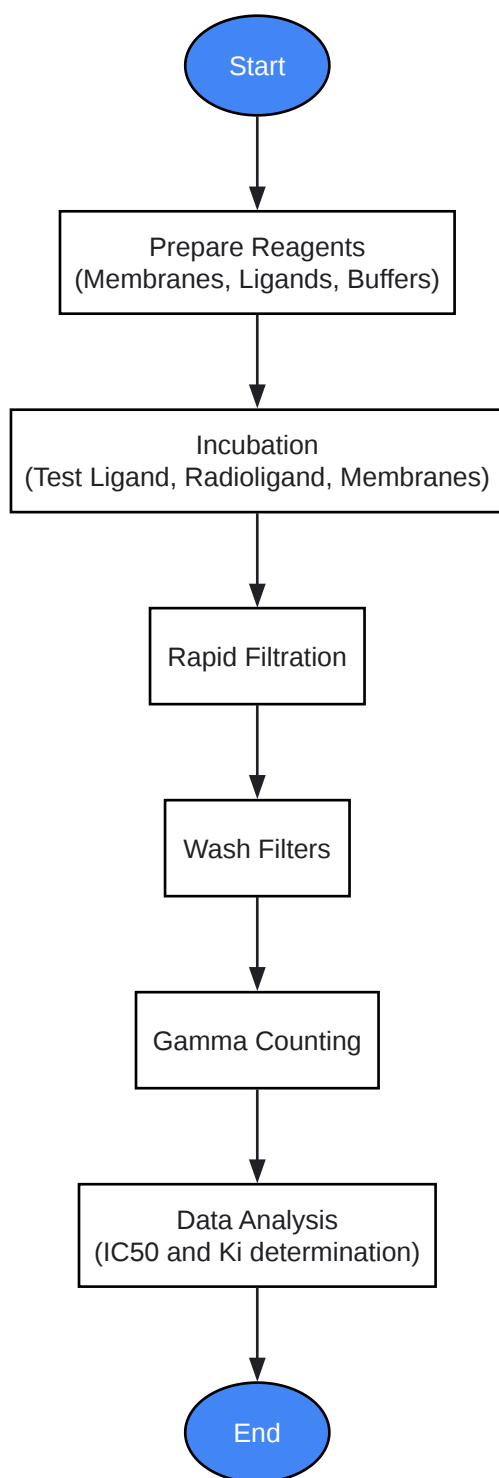
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binding affinity. The selectivity ratio (AT1/AT2) indicates the preference of the ligand for the AT2 receptor over the AT1 receptor.

Ligand Class	Ligand	AT2 Receptor Affinity	AT1 Receptor Affinity	Selectivity (AT1/AT2)	Reference
Peptide	Angiotensin II	5.22×10^{-9} M (IC50)	7.92×10^{-10} M (IC50)	0.15	[4]
	CGP 42112A	0.07-0.3 nM (Kd)	>1000 nM	>3333	[5]
	Angiotensin III	6.48×10^{-9} M (IC50)	2.11×10^{-9} M (IC50)	0.33	[4]
	Angiotensin-(1-7)	2.46×10^{-7} M (IC50)	$>10^{-6}$ M	>4	[4]
Non-Peptide	PD-123,319	5.60×10^{-9} M (IC50)	$>10^{-6}$ M	>178	[4]
	C21 (M024)	0.4 nM (Ki)	>10,000 nM	>25,000	[6]
	Olodanrigan (EMA401)	-	-	Highly Selective	[1]

Signaling Pathways: A Tale of Two Ligand Types?

Activation of the AT2 receptor by both peptide and non-peptide agonists is known to trigger a cascade of intracellular signaling events that often oppose the actions of the AT1 receptor. A key mechanism involves the activation of protein tyrosine phosphatases (PTPs), such as SHP-1 and PTP1B, which in turn dephosphorylate and inactivate downstream signaling molecules involved in cell growth and inflammation, including MAP kinases like ERK1/2 and p38 MAPK.[3][7] While the general signaling pathways appear to be conserved, subtle differences in the downstream effects of peptide versus non-peptide ligands may exist and warrant further investigation.

Ligands

Peptide Agonist
(e.g., CGP 42112A)

Non-Peptide Agonist
(e.g., C21)

Receptor

AT2 Receptor

Activation →

Downstream Signaling

Protein Tyrosine
Phosphatases
(SHP-1, PTP1B)

Dephosphorylation →

MAPK Inhibition
(p38, ERK1/2)

Leads to →

Cellular Effects
(Anti-proliferative,
Anti-inflammatory,
Neurite Outgrowth)

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        ┌──────────┐
        │  Start   │
        └────┬─────┘
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   ┌─────────────────────┐
   │  Prepare Reagents   │
   │ (Membranes, Ligands,│
   │      Buffers)       │
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┌───────────────────────────┐
│        Incubation         │
│ (Test Ligand, Radioligand,│
│       Membranes)          │
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     ┌─────────────────┐
     │ Rapid Filtration│
     └────────┬────────┘
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      │ Wash Filters │
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    ┌─────────────────┐
    │ Gamma Counting  │
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  ┌───────────────────────┐
  │     Data Analysis     │
  │ (IC50 and Ki          │
  │   determination)      │
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        │   End    │
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References

- 1. Evolution of Angiotensin Peptides and Peptidomimetics as Angiotensin II Receptor Type 2 (AT2) Receptor Agonists - PMC [pmc.ncbi.nlm.nih.gov]

- 2. The Angiotensin AT2 Receptor: From a Binding Site to a Novel Therapeutic Target - PMC [pmc.ncbi.nlm.nih.gov]

- 3. AT2 RECEPTOR ACTIVITIES AND PATHOPHYSIOLOGICAL IMPLICATIONS - PMC [pmc.ncbi.nlm.nih.gov]

- 4. researchgate.net [researchgate.net]

- 5. Quantitative autoradiography of angiotensin II AT2 receptors with [125I]CGP 42112 - PubMed [pubmed.ncbi.nlm.nih.gov]

- 6. researchgate.net [researchgate.net]

- 7. researchgate.net [researchgate.net]

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